

literature review comparing studies on 4-Butoxy-4-oxo-3-phenylbutanoic acid

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Compound of Interest

Compound Name: 4-Butoxy-4-oxo-3-phenylbutanoic acid

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Literature Review: 4-Butoxy-4-oxo-3-phenylbutanoic acid

A comprehensive literature search for experimental studies on **4-Butoxy-4-oxo-3-phenylbutanoic acid** did not yield any specific research papers detailing its synthesis, characterization, or biological activity. The scientific focus has predominantly been on its parent compound, 4-Oxo-4-phenylbutanoic acid, and other derivatives. While computational data for the butyl ester exists, detailed experimental comparisons are not possible due to the absence of published studies.

This guide, therefore, summarizes the available information on the closely related and well-studied compound, 4-Oxo-4-phenylbutanoic acid, to provide context and potential avenues for future research on its butyl ester derivative.

4-Oxo-4-phenylbutanoic Acid: A Summary of Findings

4-Oxo-4-phenylbutanoic acid, also known as 3-benzoylpropionic acid, has been the subject of various chemical and crystallographic studies.

Synthesis and Characterization

The primary method for synthesizing 4-Oxo-4-phenylbutanoic acid is the Friedel–Crafts reaction.[1][2][3] This involves the reaction of succinic anhydride with benzene in the presence of a Lewis acid catalyst, typically anhydrous aluminum chloride.[1][2][3]

Table 1: Synthesis and Properties of 4-Oxo-4-phenylbutanoic acid

Property	Value	Reference
IUPAC Name	4-Oxo-4-phenylbutanoic acid	[4]
CAS Number	2051-95-8	[4]
Molecular Formula	C10H10O3	[4]
Molecular Weight	178.187 g/mol	[4]
Melting Point	112–114 °C	[3]

Crystallographic studies have identified different polymorphs of 4-Oxo-4-phenylbutanoic acid. One study reported a new polymorph crystallizing in the monoclinic space group P21/c, which differs from previously identified structures in its cell volume.[3] All known polymorphs feature dimers of the acid molecules formed through intermolecular hydrogen bonds between their carboxyl groups.[3]

Chemical Reactivity: Oxidation Studies

The kinetics of oxidation of 4-Oxo-4-phenylbutanoic acid have been investigated using oxidants such as tripropylammonium fluorochromate (TriPAFC). These studies, conducted in an acetic acid-water medium, have shown that the reaction is first order with respect to the oxidant, the substrate, and H⁺ ions.[1][2] The proposed mechanism involves the enolisation of the keto-acid as the rate-determining step.[1][2] The product of this oxidation reaction has been identified as benzoic acid.[2]

Computational Data for 4-Oxo-4-phenylbutyric acid, butyl ester

While experimental data is lacking, some computed properties for 4-Oxo-4-phenylbutyric acid, butyl ester (**4-Butoxy-4-oxo-3-phenylbutanoic acid**) are available from public chemical

databases.

Table 2: Computed Properties of 4-Oxo-4-phenylbutyric acid, butyl ester

Property	Value	Source
Molecular Formula	C14H18O3	PubChem
Molecular Weight	234.29 g/mol	PubChem
XLogP3	2.9	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	3	PubChem

Potential Biological Significance

Derivatives of 4-phenyl-4-oxo-butanoic acid have been investigated for their potential as kynurenine-3-hydroxylase inhibitors, which could have implications for the treatment of neurodegenerative diseases.[5] While no direct biological studies on **4-Butoxy-4-oxo-3-phenylbutanoic acid** were found, other structurally related compounds, such as 4-phenoxy-phenyl isoxazoles, have been evaluated as inhibitors of acetyl-CoA carboxylase (ACC) with potential anticancer applications.[6]

Experimental Protocols

Synthesis of 4-Oxo-4-phenylbutanoic Acid via Friedel–Crafts Reaction

This protocol is based on the general descriptions found in the literature.[1][2][3]

Materials:

- Succinic anhydride
- Benzene

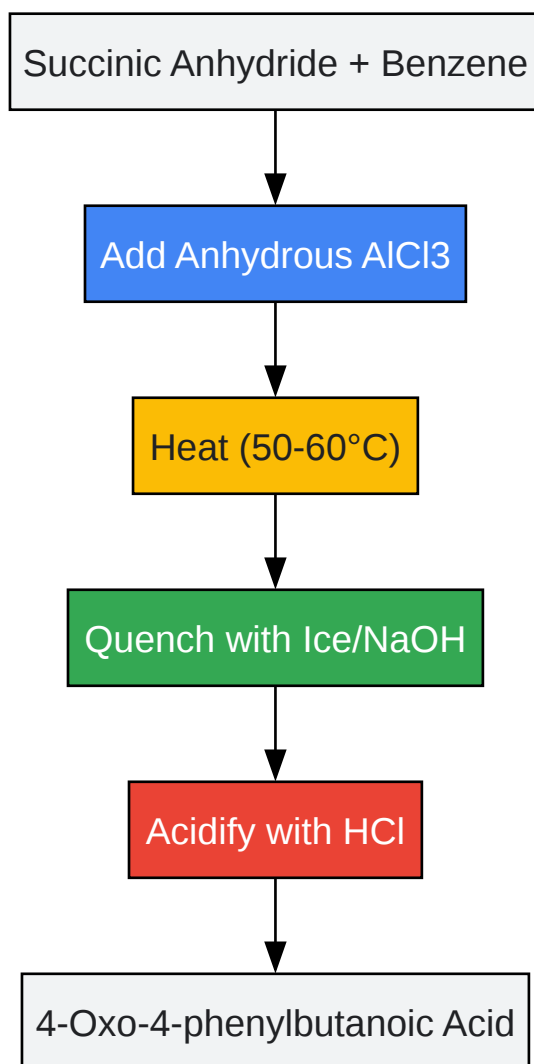
- Anhydrous aluminum chloride (AlCl_3)
- Ice
- 5% Sodium hydroxide solution
- Hydrochloric acid

Procedure:

- To a stirred mixture of benzene and powdered aluminum chloride, add succinic anhydride in small portions.
- Maintain the reaction temperature between 50 and 60 °C for approximately 90 minutes.
- Pour the reaction mixture into a mixture of ice and 5% sodium hydroxide, ensuring the temperature remains below 35 °C and the pH is maintained between 9 and 9.5.
- Filter the mixture under vacuum.
- Acidify the aqueous fraction with hydrochloric acid and ice to precipitate the crude 4-Oxo-4-phenylbutanoic acid.
- Isolate the crude product by vacuum filtration.
- The crude product can be purified by recrystallization from water or by vacuum distillation.^[3]
^[7]

Visualizing the Synthesis

The synthesis of 4-Oxo-4-phenylbutanoic acid can be visualized as a straightforward workflow.



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Caption: Workflow for the synthesis of 4-Oxo-4-phenylbutanoic acid.

Conclusion

The current body of scientific literature lacks specific experimental studies on **4-Butoxy-4-oxo-3-phenylbutanoic acid**. Consequently, a direct comparative analysis of its performance and properties is not feasible. However, the extensive research on its parent compound, 4-Oxo-4-phenylbutanoic acid, provides a solid foundation for any future investigations into the synthesis, characterization, and potential biological activities of its butyl ester derivative. The established synthetic routes for the parent acid could likely be adapted for the ester, and the known biological activities of related structures suggest potential areas of investigation for this compound.

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